

Personal protective equipment for handling 2-Benzylidenecyclohexanone

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Compound of Interest

Compound Name: 2-Benzylidenecyclohexanone

Cat. No.: B1582358

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Essential Safety and Handling Guide for 2-Benzylidenecyclohexanone

For Immediate Reference by Laboratory Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **2-Benzylidenecyclohexanone** (CAS No. 5682-83-7) in a laboratory setting. The information is intended to supplement, not replace, your institution's established safety protocols and the product's Safety Data Sheet (SDS).

I. Core Safety and Hazard Information

2-Benzylidenecyclohexanone is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.[1][2] Adherence to proper safety measures is imperative to minimize exposure and ensure a safe working environment.

Quantitative Data Summary

While specific occupational exposure limits (OELs) have not been established for **2-Benzylidenecyclohexanone** by major regulatory bodies, the following physical and chemical properties are crucial for safe handling and storage.[3]

Property	Value	Source
CAS Number	5682-83-7	[1][4]
Molecular Formula	C13H14O	[1][2]
Molecular Weight	186.25 g/mol	[1][2][4]
Appearance	Light yellow to brown powder/crystal	[5]
Melting Point	53-55 °C	[1]
Boiling Point	180-184 °C at 14 mmHg	[1]
Flash Point	180-184 °C at 14mm	[1]
Storage Temperature	Refrigerated	

II. Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **2-Benzylidenecyclohexanone** is essential to prevent accidental exposure. The following step-by-step guide outlines the necessary precautions and PPE.

A. Engineering Controls

- Ventilation: Always handle **2-Benzylidenecyclohexanone** in a well-ventilated area. A certified chemical fume hood is required to minimize the inhalation of dust or vapors.
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3]

B. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Benzylidenecyclohexanone**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a risk of splashing.	Protects against eye irritation from dust or splashes.[3]
Hand Protection	Chemical-resistant gloves. Nitrile gloves are a suitable option for incidental contact. For extended contact, consider thicker, reusable gloves and always inspect for degradation or punctures before use.	Prevents skin irritation upon contact.[6][7]
Body Protection	A flame-retardant lab coat. For larger quantities or increased risk of splashing, chemical-resistant coveralls are recommended.	Protects skin from accidental spills.[3]
Respiratory Protection	For operations that may generate significant dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is necessary.	Prevents respiratory tract irritation.[1]

C. Handling Protocol

- Pre-Handling:
 - Read and understand the Safety Data Sheet (SDS) for **2-Benzylidenecyclohexanone**.
 - Ensure all necessary PPE is available and in good condition.
 - Confirm that the chemical fume hood is functioning correctly.
- During Handling:

- Avoid the formation of dust and aerosols.[3]
- Weigh and transfer the chemical within the fume hood.
- Keep containers tightly closed when not in use.[3]
- Wash hands thoroughly after handling, even if gloves were worn.[3]
- Post-Handling:
 - Clean the work area thoroughly.
 - Properly remove and dispose of contaminated PPE.
 - Store **2-Benzylidenecyclohexanone** in a cool, dry, and well-ventilated place, away from incompatible materials.[3]

III. Disposal Plan: Waste Management and Decontamination

Proper disposal of **2-Benzylidenecyclohexanone** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

A. Waste Categorization and Collection

- Hazardous Waste: **2-Benzylidenecyclohexanone** and any materials contaminated with it (e.g., gloves, weighing paper, pipette tips) must be treated as hazardous waste.
- Waste Containers:
 - Use separate, clearly labeled, and sealed containers for solid and liquid waste.
 - The label should include "Hazardous Waste" and the full chemical name: "**2-Benzylidenecyclohexanone**".
 - Ensure waste containers are made of a compatible material (e.g., high-density polyethylene).

B. Spill Management

- Small Spills:
 - Wearing appropriate PPE, cover the spill with an inert absorbent material such as vermiculite or sand.
 - Sweep up the absorbed material and place it in a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.

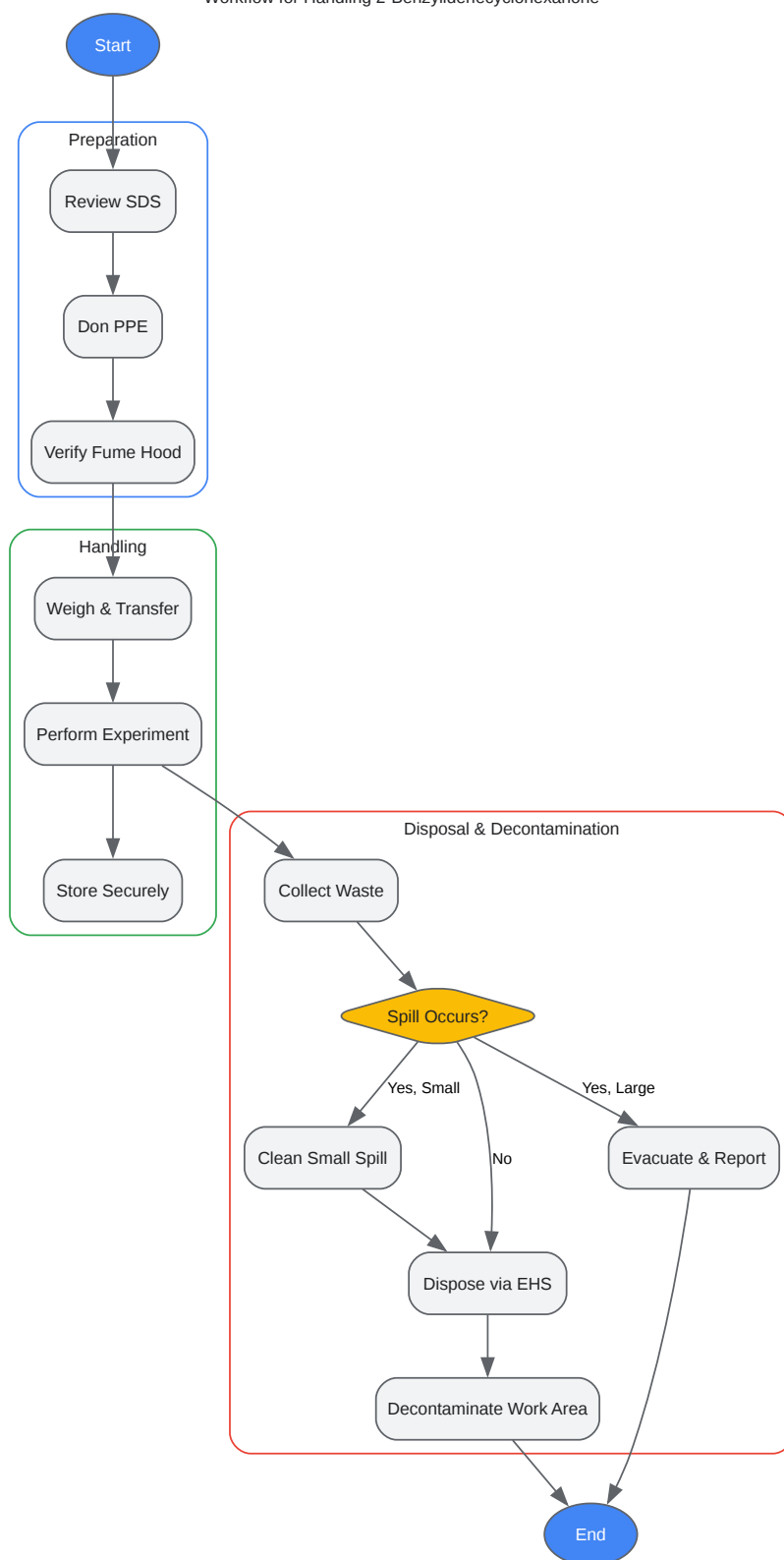
C. Disposal Protocol

- Collection: Collect all **2-Benzylidenecyclohexanone** waste in the designated hazardous waste containers.
- Storage: Store waste containers in a designated and secure hazardous waste accumulation area.
- Disposal: Arrange for the pickup and disposal of the hazardous waste through your institution's certified waste management vendor. Do not dispose of **2-Benzylidenecyclohexanone** down the drain or in regular trash.^[3]

IV. Workflow and Logic Diagram

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **2-Benzylidenecyclohexanone**.

Workflow for Handling 2-Benzylidenecyclohexanone

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Caption: Logical workflow for the safe handling and disposal of 2-Benzylidenecyclohexanone.

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